

# PXS-5153A stability and storage recommendations

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**Compound Focus:** PXS-5153A

Cat. No.: S540662

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## Storage & Handling Recommendations

Proper storage and handling are critical for maintaining the stability and efficacy of **PXS-5153A** monohydrochloride. The following table summarizes the key recommendations [1] [2]:

Aspect	Recommendation
<b>Long-Term Storage</b>	-20°C for 3 years (powder); -80°C for 1 year (in solvent) [2].
<b>Short-Term Storage</b>	4°C, sealed storage, away from moisture [1].
<b>Reconstitution</b>	Soluble in DMSO (250 mg/mL, ~569.54 mM). Sonication and warming to 60°C is recommended [1] [2].
<b>Solution Stability</b>	Aliquot to avoid repeated freeze-thaw cycles. Solutions are hygroscopic; use newly opened DMSO [1].

## Quantitative Data Summary

The table below consolidates the key quantitative data for **PXS-5153A** monohydrochloride for easy reference [1] [3] [2]:

Parameter	Value / Description
Molecular Weight	438.95 g/mol [1]
IC <sub>50</sub> (LOXL2)	< 40 nM (across all mammalian species) [1] [3] [2]
IC <sub>50</sub> (human LOXL3)	63 nM [1] [3] [2]
Selectivity	>40-fold selective for LOXL2 over LOX and LOXL1; >700-fold selective over other related amine oxidases [1] [2].
Time to Inhibition	Enzymatic activity almost entirely blocked within 15 minutes [1] [2].

## Experimental Protocols

Here are methodologies for key experiments involving **PXS-5153A**, as cited in the literature.

### In Vitro Crosslinking Assay [3]

This protocol is used to assess the inhibitor's effect on LOXL2-mediated collagen crosslinking.

- **Procedure:**
  - Combine 200  $\mu$ L of 3 mg/mL collagen (rat tail, type I) with 800  $\mu$ L of 50 mmol/L sodium borate buffer (pH 8.2).
  - Add 20 nmol/L of recombinant human LOXL2 (rhLOXL2) with or without the inhibitor (e.g., **PXS-5153A** at 200 nmol/L).
  - Incubate the mixture at 37°C.
  - Replenish the enzyme and inhibitor daily for 5 days.
  - On day 7, extract the crosslinks for analysis.

## In Vivo Dosing in a Liver Fibrosis Model [3]

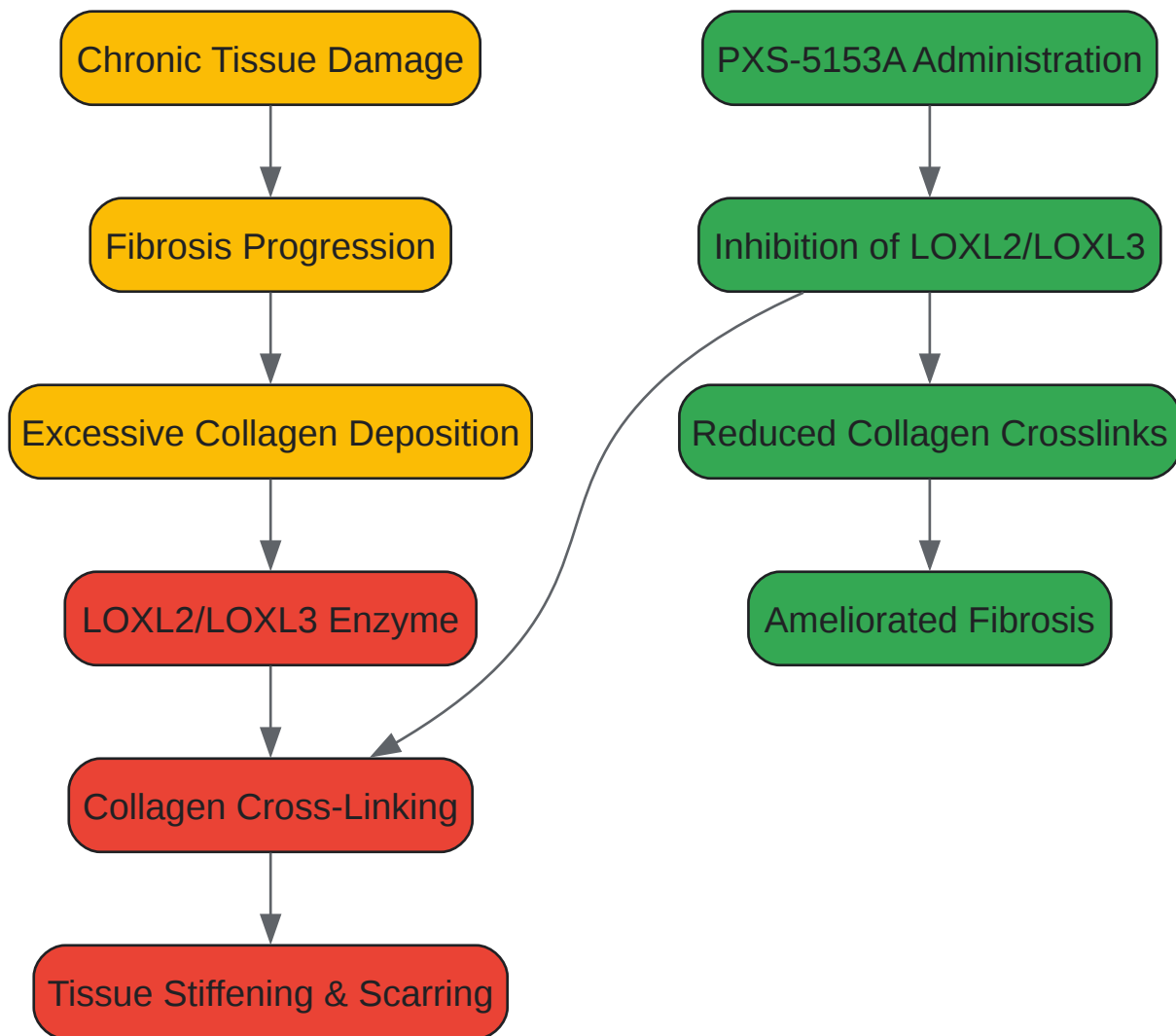
This describes a therapeutic intervention model in rats.

- **Procedure:**

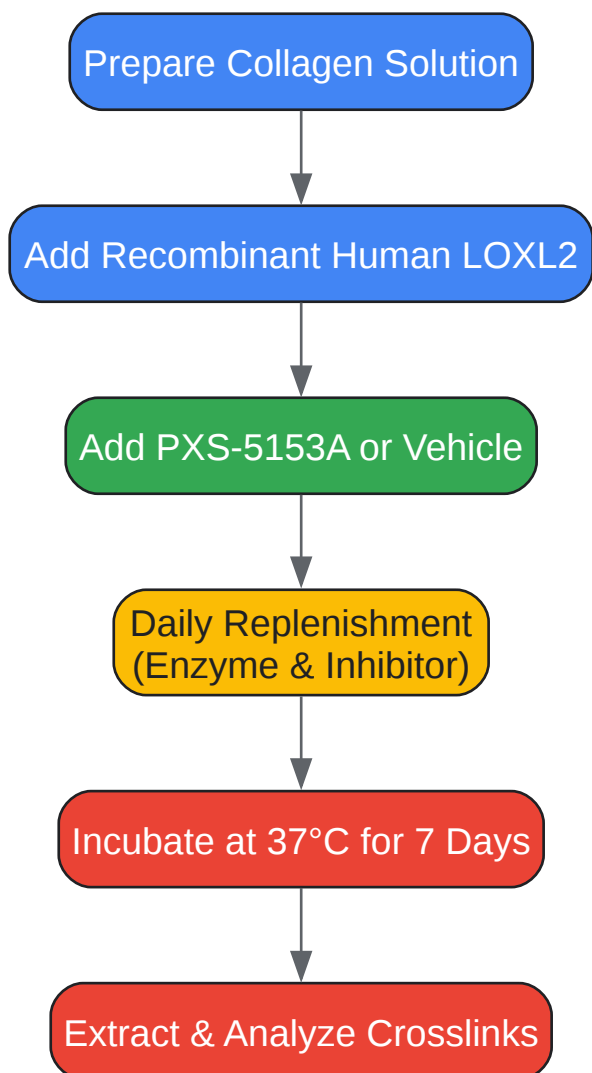
- Induce liver fibrosis in Sprague Dawley rats by oral administration of CCl<sub>4</sub> in olive oil, 3 times per week for 6 weeks.
- After 3 weeks of CCl<sub>4</sub> administration, begin therapeutic treatment with **PXS-5153A**.
- Administer **PXS-5153A** by oral gavage once daily at doses of 3 mg/kg (low) or 10 mg/kg (high), or at 10 mg/kg three times a week.
- Continue dosing throughout the remainder of the 6-week study.
- Assess endpoints such as plasma ALT/AST levels, Sirius red staining of liver tissue, and hydroxyproline/crosslink analysis.

## Mechanism of Action and Experimental Workflow

The following diagrams illustrate the mechanism of **PXS-5153A** and a general workflow for its use in an in vitro crosslinking assay.



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## Frequently Asked Questions (FAQs)

**Q1: What is the highest concentration stock solution I can prepare, and how should I do it?**

- The solubility in DMSO is at least **250 mg/mL** (approximately 569.54 mM) [2]. To achieve this concentration, it is recommended to use **sonication and warming to 60°C** [1]. Always use newly opened, anhydrous DMSO to prevent moisture absorption, which can affect solubility and compound stability.

**Q2: How should I store working solutions, and what is their stability?**

- For in vivo formulations, it is recommended to prepare the working solution freshly and use it on the same day [1]. If you must store a solution, aliquot it and store it at **-80°C for up to 6 months or -20°C for up to 1 month** in a sealed container to prevent moisture uptake [1]. Avoid repeated freeze-thaw cycles.

### Q3: Has **PXS-5153A** been tested for off-target activity?

- Yes, available data indicates that **PXS-5153A** was tested in a panel of 30 different targets in a "Hit Profiling Screen," and it demonstrated high selectivity, being over 700-fold selective against other related amine oxidases [1] [3]. However, for your specific research context, consulting the full data sheet or conducting relevant assays is always good practice.

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## References

1. PXS-5153A monohydrochloride | LOXL2/LOXL3 Inhibitor [medchemexpress.com]
2. PXS-5153A monohydrochloride [targetmol.com]
3. The lysyl oxidase like 2/3 enzymatic inhibitor, PXS-5153A ... [pmc.ncbi.nlm.nih.gov]

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